

An In-depth Technical Guide to 2-Chloro-5-(hydrazinylmethyl)pyridine

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Compound of Interest

Compound Name:	2-Chloro-5-(hydrazinylmethyl)pyridine
CAS No.:	1057670-48-0
Cat. No.:	B1393759

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **2-Chloro-5-(hydrazinylmethyl)pyridine**, a heterocyclic compound of increasing interest in medicinal chemistry and synthetic applications. We will delve into its core properties, synthesis, reactivity, and safety considerations, offering field-proven insights for its effective utilization in a research and development setting.

Core Compound Identity and Properties

2-Chloro-5-(hydrazinylmethyl)pyridine is a substituted pyridine derivative featuring a reactive hydrazine moiety. This unique combination of a chlorinated pyridine ring and a hydrazinylmethyl group imparts a versatile chemical profile, making it a valuable intermediate in the synthesis of more complex molecules.

Chemical and Physical Data

A summary of the key physicochemical properties of **2-Chloro-5-(hydrazinylmethyl)pyridine** and its common hydrochloride salt form is presented below.

Property	Value	Source
Chemical Name	2-Chloro-5-(hydrazinylmethyl)pyridine	[1]
Synonyms	2-Chloro-5-(hydrazinomethyl)pyridine	[1]
CAS Number	1057670-48-0	[1]
Molecular Formula	C ₆ H ₈ ClN ₃	Calculated
Molecular Weight	157.60 g/mol	Calculated
Appearance (Hydrochloride Salt)	Beige moist crystals	[2]
Solubility (Hydrochloride Salt)	Soluble in methanol and dimethyl sulfoxide (DMSO); Insoluble in water	[2]

Note: Data for the free base is limited; some properties are reported for the more common hydrochloride salt.

Molecular Structure

The structure consists of a pyridine ring chlorinated at the 2-position and substituted with a hydrazinylmethyl group at the 5-position.

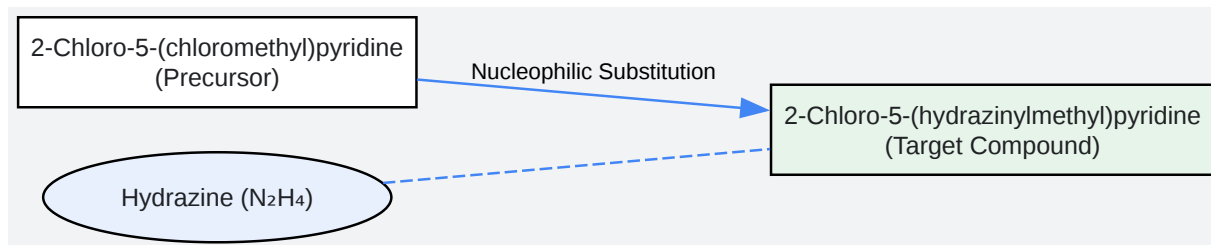
Caption: Molecular structure of **2-Chloro-5-(hydrazinylmethyl)pyridine**.

Synthesis and Reactivity

The strategic value of **2-Chloro-5-(hydrazinylmethyl)pyridine** lies in its role as a key synthetic intermediate. Its preparation and subsequent reactions are central to the development of novel compounds with potential biological activity.

Synthetic Pathway

A common and straightforward method for synthesizing **2-Chloro-5-(hydrazinylmethyl)pyridine** involves the reaction of 2-chloro-5-(chloromethyl)pyridine with hydrazine.[3] This precursor is readily available and can be synthesized from 2-chloro-5-(hydroxymethyl)pyridine using a chlorinating agent like thionyl chloride.[4]



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Caption: Synthesis workflow for **2-Chloro-5-(hydrazinylmethyl)pyridine**.

Experimental Protocol: Synthesis from 2-chloro-5-(chloromethyl)pyridine

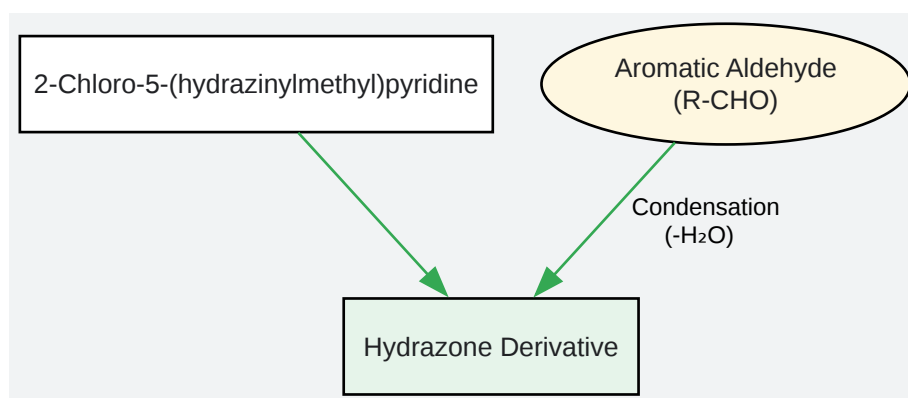
- **Reaction Setup:** In a suitable reaction vessel, dissolve 2-chloro-5-(chloromethyl)pyridine in an appropriate solvent (e.g., ethanol).
- **Reagent Addition:** Add an excess of hydrazine hydrate to the solution. The reaction is typically performed under mild conditions.
- **Reaction Monitoring:** Monitor the progress of the reaction using techniques such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) until the starting material is consumed.
- **Work-up and Isolation:** Upon completion, the reaction mixture is worked up. This may involve solvent removal under reduced pressure, followed by extraction and purification steps (e.g., crystallization or column chromatography) to isolate the desired **2-chloro-5-(hydrazinylmethyl)pyridine** product.

Causality: The use of excess hydrazine drives the nucleophilic substitution reaction to completion, where the hydrazine displaces the chloride on the methyl group of the precursor.

Core Reactivity and Applications

The reactivity of this compound is dominated by its two functional groups: the chloro-substituent on the pyridine ring and the terminal amino group of the hydrazine moiety.

- **Hydrazone Formation:** The primary amino group of the hydrazine is highly nucleophilic and readily reacts with aldehydes and ketones to form stable hydrazone linkages.[2][3] This reaction is fundamental to its application in medicinal chemistry, allowing for the coupling of the pyridine scaffold to various other molecular fragments.[3]



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Caption: Reaction of the title compound to form hydrazones.

- **Nucleophilic Substitution:** The chlorine atom at the 2-position of the pyridine ring can be displaced by various nucleophiles.[2] This allows for further functionalization of the pyridine core, expanding the diversity of accessible derivatives.
- **Biological Activity:** Derivatives synthesized from **2-Chloro-5-(hydrazinylmethyl)pyridine** have shown significant potential in drug development. Preliminary studies indicate that resulting hydrazone compounds possess promising antimicrobial (antibacterial and antifungal) and anti-malarial effects.[2][3] The structural motif is being explored for its utility in developing novel therapeutic agents.[3]

Safety, Handling, and Storage

Given the reactive nature of this compound and its precursors, adherence to strict safety protocols is mandatory. The following guidance is based on data for the compound and

structurally related chemicals.

Hazard Identification

While a complete hazard profile is not available, data for related compounds like 2-chloro-5-(chloromethyl)pyridine suggest the following potential hazards:

- Acute Toxicity: May be harmful if swallowed.[5]
- Skin Corrosion/Irritation: Can cause skin irritation or burns.[5][6]
- Eye Damage/Irritation: Poses a risk of serious eye damage.[5][6]

Recommended Safety Protocols

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, a lab coat, and tight-sealing safety goggles or a face shield.[6][7]
- Engineering Controls: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.[6] Ensure eyewash stations and safety showers are readily accessible.[6]
- First-Aid Measures:
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration.[1]
 - Skin Contact: Wash off immediately with soap and plenty of water.[1]
 - Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.[1]
 - Ingestion: Rinse mouth with water. Do not induce vomiting.[1] In all cases of exposure, consult a physician and show them the Safety Data Sheet (SDS).[1]
- Storage: Store in a cool, dry, and well-ventilated place.[7] Keep the container tightly closed and store locked up.[6]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[6]

Conclusion

2-Chloro-5-(hydrazinylmethyl)pyridine is a versatile chemical intermediate with significant applications in the synthesis of biologically active compounds. Its straightforward preparation and the dual reactivity of its hydrazine and chlorinated pyridine moieties make it a valuable building block for drug discovery and development programs. Researchers and scientists utilizing this compound must employ rigorous safety measures due to its potential hazards. The continued exploration of derivatives from this scaffold holds promise for the identification of novel therapeutic agents.

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